

An In-depth Technical Guide to (Aminomethyl)trimethylsilane (CAS Number 18166-02-4)

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Compound of Interest

Compound Name: (Aminomethyl)trimethylsilane

Cat. No.: B103195

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(Aminomethyl)trimethylsilane, with CAS number 18166-02-4, is a versatile organosilicon compound that serves as a valuable building block in organic synthesis and drug development. Its unique structure, combining a reactive primary amine with a sterically demanding trimethylsilyl group, imparts distinct chemical properties that are leveraged in a variety of synthetic transformations. This technical guide provides a comprehensive overview of the core properties of **(Aminomethyl)trimethylsilane**, including its physicochemical characteristics, spectral data, and safety information. Furthermore, it details experimental protocols for its key applications, such as in the synthesis of β -amino alcohols via epoxide ring-opening and as an efficient N-silylation agent. This document is intended to be a thorough resource for researchers and professionals in the fields of chemistry and pharmaceutical sciences, facilitating the effective utilization of this important synthetic intermediate.

Physicochemical Properties

(Aminomethyl)trimethylsilane is a clear, colorless liquid with a characteristic amine-like odor. Its fundamental properties are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties[1][2][3][4]

Property	Value
CAS Number	18166-02-4
Molecular Formula	C ₄ H ₁₃ NSi
Molecular Weight	103.24 g/mol
Appearance	Colorless transparent liquid
Boiling Point	92-94 °C
Melting Point	<0 °C
Density	0.771 g/mL at 20 °C
Refractive Index (n _{20/D})	1.416
Flash Point	9 °C (48.2 °F) - closed cup

Table 2: Spectral Data Summary

Spectroscopic Technique	Key Features
¹ H NMR	Signals corresponding to the trimethylsilyl protons and the methylene and amine protons.
¹³ C NMR	Resonances for the trimethylsilyl carbons and the methylene carbon.
FT-IR	Characteristic absorption bands for N-H stretching, C-H stretching, and Si-C vibrations.
Mass Spectrometry	Molecular ion peak and characteristic fragmentation patterns of silylated compounds.

Safety and Handling

(Aminomethyl)trimethylsilane is a flammable liquid and is corrosive. It is crucial to handle this compound with appropriate safety precautions in a well-ventilated area, preferably a fume

hood.

Table 3: Hazard and Safety Information[5][6][7][8]

Hazard Category	GHS Classification and Precautionary Statements
Flammability	Flammable Liquid, Category 2 (H225: Highly flammable liquid and vapor). P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed.
Corrosivity	Skin Corrosion, Category 1B (H314: Causes severe skin burns and eye damage). P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Acute Toxicity	Harmful if swallowed (H302).
Storage	Store in a well-ventilated place. Keep cool. Store locked up.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat.
- Respiratory Protection: Use a respirator with an appropriate vapor cartridge if ventilation is inadequate.

Key Applications and Experimental Protocols

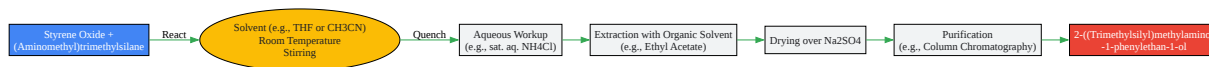
(Aminomethyl)trimethylsilane is a versatile reagent in organic synthesis, primarily utilized for the introduction of the aminomethyl group and as a silylating agent.

Synthesis of β -Amino Alcohols via Epoxide Ring-Opening

The nucleophilic nature of the primary amine in **(Aminomethyl)trimethylsilane** allows for the efficient ring-opening of epoxides to yield β -amino alcohols, which are important structural motifs in many biologically active molecules.^{[5][9][10][11]}

Experimental Protocol: Synthesis of 2-((Trimethylsilyl)methylamino)-1-phenylethan-1-ol

This protocol describes the reaction of **(Aminomethyl)trimethylsilane** with styrene oxide.



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Caption: Workflow for the synthesis of a β -amino alcohol.

Materials:

- **(Aminomethyl)trimethylsilane** (1.0 eq)
- Styrene oxide (1.0 eq)
- Anhydrous tetrahydrofuran (THF) or acetonitrile (CH₃CN)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate

- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

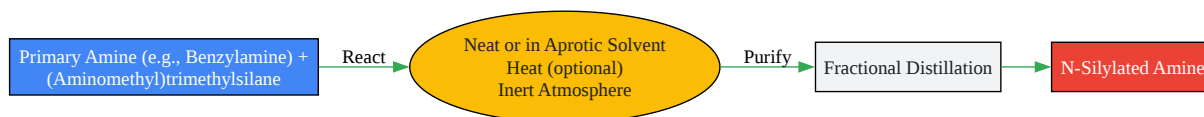
- To a stirred solution of styrene oxide in anhydrous THF, add **(Aminomethyl)trimethylsilane** dropwise at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Upon completion, quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4 .
- Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure 2-((trimethylsilyl)methylamino)-1-phenylethan-1-ol.

N-Silylation of Primary Amines

The trimethylsilyl group can be transferred from **(Aminomethyl)trimethylsilane** to other primary amines, serving as a protective group or to enhance the nucleophilicity of the amine. [\[12\]](#)[\[13\]](#)

Experimental Protocol: N-Silylation of Benzylamine

This protocol provides a general procedure for the N-silylation of a primary amine.



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Caption: General workflow for N-silylation of a primary amine.

Materials:

- **(Aminomethyl)trimethylsilane** (1.1 eq)
- Primary amine (e.g., Benzylamine) (1.0 eq)
- Anhydrous aprotic solvent (optional, e.g., toluene)

Procedure:

- Combine the primary amine and **(Aminomethyl)trimethylsilane** in a round-bottom flask equipped with a distillation apparatus. The reaction can be performed neat or in an anhydrous aprotic solvent.
- Heat the reaction mixture gently under an inert atmosphere. The progress of the reaction can be monitored by observing the distillation of the lower-boiling by-products.
- Continue heating until the silylation is complete, as indicated by the cessation of by-product distillation or by GC-MS analysis of an aliquot.
- After cooling to room temperature, the desired N-silylated amine can be purified by fractional distillation under reduced pressure.

Conclusion

(Aminomethyl)trimethylsilane is a valuable and versatile reagent for researchers and professionals in organic synthesis and drug development. Its unique combination of a primary amine and a trimethylsilyl group allows for its effective use in a range of chemical

transformations. This guide has provided a detailed overview of its core properties, safety considerations, and key applications with illustrative experimental protocols. By understanding and applying the information presented herein, scientists can effectively incorporate **(Aminomethyl)trimethylsilane** into their synthetic strategies to access a variety of important chemical entities.

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